

# Allyl mercaptan molecular formula and molar mass

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## Compound of Interest

Compound Name: Allyl mercaptan

Cat. No.: B1201943

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## Allyl Mercaptan: A Core Chemical Profile

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a foundational overview of **allyl mercaptan**, a key organosulfur compound. The following sections detail its fundamental chemical properties, laying the groundwork for more complex experimental applications.

### Core Chemical Identity

**Allyl mercaptan**, systematically named 2-propene-1-thiol, is an organosulfur compound recognized for its presence in garlic and other plants of the *Allium* genus.<sup>[1]</sup> Its chemical structure and identifying information are fundamental to its application in research and development.

Table 1: Chemical Identifiers for **Allyl Mercaptan**

Identifier	Value
IUPAC Name	prop-2-ene-1-thiol[2]
Synonyms	Allylthiol, 2-Propenyl mercaptan, 3-Mercaptopropene[1][2][3]
CAS Number	870-23-5[3][4]
Chemical Formula	C <sub>3</sub> H <sub>6</sub> S[1][2][3][4]
InChI	InChI=1S/C3H6S/c1-2-3-4/h2,4H,1,3H2[3][4]
InChIKey	ULIKDJVNUXNQHS-UHFFFAOYSA-N[3][4]
SMILES	C=CCS[1][2]

## Physicochemical Properties

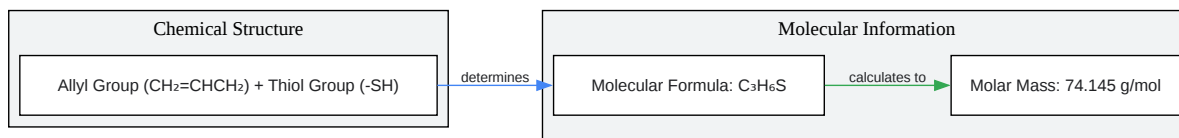
The molar mass and other physical properties of **allyl mercaptan** are critical for experimental design, including reaction stoichiometry and analytical characterization.

Table 2: Fundamental Physicochemical Data for **Allyl Mercaptan**

Property	Value
Molar Mass	74.145 g/mol [3][4][5]
Molecular Weight	74.15 g/mol [2]
Appearance	Colorless to pale yellow mobile liquid[2]
Odor	Onion-like, sweet[2]

## Logical Relationship: From Structure to Properties

The chemical structure of **allyl mercaptan** directly dictates its molecular formula and, consequently, its molar mass. This relationship is foundational to its chemical identity and behavior.



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Caption: Relationship between chemical structure and molecular properties.

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## References

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